

Technical Guide: Melting Point of 2,4'-Dibromoacetophenone

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Compound of Interest

Compound Name: **2,4'-Dibromoacetophenone**

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This technical guide provides a comprehensive overview of the melting point of **2,4'-Dibromoacetophenone**, a crucial physical property for its identification, purity assessment, and handling in research and development settings. This document outlines the reported melting point values, a detailed experimental protocol for its determination, and a workflow diagram for the procedure.

Core Compound: 2,4'-Dibromoacetophenone

- IUPAC Name: 2-bromo-1-(4-bromophenyl)ethan-1-one
- CAS Number: 99-73-0
- Molecular Formula: C₈H₆Br₂O
- Molecular Weight: 277.94 g/mol
- Appearance: Off-white to slightly yellow or beige crystalline solid.[\[1\]](#)[\[2\]](#)

Quantitative Data: Melting Point

The melting point of a pure crystalline solid is a sharp, well-defined temperature at which it transitions from the solid to the liquid phase. For **2,4'-Dibromoacetophenone**, the literature

values are consistent, indicating a relatively high degree of purity in commercially available samples. Impurities typically cause a depression and broadening of the melting point range.

The table below summarizes the melting point data from various chemical suppliers and databases.

Reported Melting Point (°C)	Source	Purity
108-110	Sigma-Aldrich[3][4]	>98%
108-110	ChemicalBook	(lit.)
107-111	Thermo Fisher Scientific	98%
107-111	CDH Fine Chemical[5]	(lit.)
108.0-114.0	Thermo Fisher Scientific[6][7]	98+%
107-108	ChemicalBook[1]	Not Stated

Experimental Protocol: Capillary Melting Point Determination

The most common and reliable method for determining the melting point of a crystalline solid like **2,4'-Dibromoacetophenone** is the capillary method. This can be performed using a modern digital melting point apparatus or a traditional Thiele tube setup.[6]

I. Instrumentation and Materials

- Melting Point Apparatus (e.g., Mel-Temp) or Thiele Tube setup
- Capillary tubes (sealed at one end)
- Thermometer (calibrated, range appropriate for ~110°C)
- Sample of **2,4'-Dibromoacetophenone** (must be completely dry and finely powdered)
- Mortar and pestle (if sample is not a fine powder)

- Heating bath fluid (e.g., silicone oil) for Thiele tube method
- Bunsen burner or other heat source for Thiele tube method

II. Sample Preparation

- Sample Pulverization: Ensure the **2,4'-Dibromoacetophenone** sample is a fine, homogeneous powder. If the crystals are large, gently grind them using a clean, dry mortar and pestle.[8]
- Capillary Tube Loading: Press the open end of a capillary tube into the powdered sample. A small amount of solid will be forced into the tube.[1][4]
- Sample Packing: Invert the capillary tube and tap it gently on a hard surface to cause the solid to fall to the sealed bottom. Alternatively, drop the tube (sealed end down) through a long, narrow glass tube to pack the sample tightly.[1][4][9]
- Sample Height: The final packed sample height should be between 2-3 mm. A sample column taller than 3 mm can lead to an artificially broad melting range.[1][9]

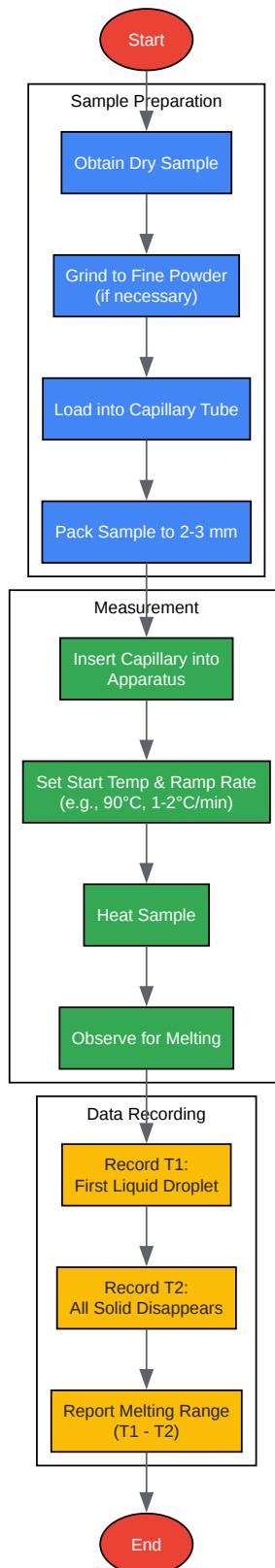
III. Measurement Procedure (Using a Digital Melting Point Apparatus)

- Apparatus Setup: Turn on the melting point apparatus and allow it to stabilize.
- Initial Rapid Determination (Optional): If the approximate melting point is unknown, perform a rapid heating run to get a preliminary value. This allows for a more precise measurement in the subsequent trial.[10]
- Set Parameters: For a precise measurement, set the starting temperature to approximately 15-20°C below the expected melting point (e.g., set start to 90°C). Set the heating ramp rate to 1-2°C per minute to ensure thermal equilibrium.[1][5][9]
- Insert Capillary: Place the packed capillary tube into the sample holder of the apparatus.[1][9]
- Observation and Recording:

- Observe the sample through the magnified viewing port.
- Record the temperature at which the first drop of liquid appears (the onset of melting).[1]
- Record the temperature at which the last solid crystal disappears, and the entire sample is a clear liquid (completion of melting).[1]
- The recorded values constitute the melting point range (e.g., 109-111°C).
- Cool Down: Allow the apparatus to cool sufficiently before performing another measurement. Use a fresh sample and a new capillary tube for each subsequent trial.[1]

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the melting point determination protocol.



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Caption: Workflow for determining the melting point of **2,4'-Dibromoacetophenone**.

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